

5-Ethynylpyrimidine: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: 5-Ethynylpyrimidine

Cat. No.: B139185

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **5-Ethynylpyrimidine**. The information is compiled from publicly available safety data sheets and chemical databases. While this guide is detailed, it may not be exhaustive. Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and governmental safety regulations. The toxicological properties of this compound have not been fully investigated.

Introduction

5-Ethynylpyrimidine is a heterocyclic compound of interest in medicinal chemistry and drug development due to its versatile chemical handle, the ethynyl group, which can participate in various coupling reactions, including "click chemistry." As with any reactive chemical, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel. This guide provides an in-depth summary of the known safety information, handling procedures, and emergency responses for **5-Ethynylpyrimidine**.

Hazard Identification and Classification


5-Ethynylpyrimidine is classified as harmful if swallowed.^{[1][2]} The primary route of acute toxicity is oral ingestion.

GHS Classification:

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Signal Word: Warning[2]

Pictogram:[2]

 alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Ethynylpyrimidine** is provided below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference(s)
CAS Number	153286-94-3	[1][2]
Molecular Formula	C ₆ H ₄ N ₂	[1][2]
Molecular Weight	104.11 g/mol	[1][2]
Appearance	Powder	[2]
Melting Point	80 °C	[2]
Flash Point	Not applicable	[2]
Solubility	No data available	
Vapor Pressure	No data available	
Density	No data available	
InChI	InChI=1S/C6H4N2/c1-2-6-3-7-5-8-4-6/h1,3-5H	[2]
SMILES	C#CC1=CN=CN=C1	[2]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and prevent accidents.

Handling

- Ventilation: Handle **5-Ethynylpyrimidine** in a well-ventilated area, preferably within a certified chemical fume hood.[3][4]
- Personal Protective Equipment (PPE): A comprehensive list of recommended PPE is provided in the table below.
- Hygiene: Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in areas where this chemical is handled or stored.[4] Wash hands thoroughly after handling.[3]
- Dust Formation: Avoid the formation of dust and aerosols.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][5] Use non-sparking tools and take precautionary measures against static discharge.[3][5]

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][5]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[6]
- Storage Class: Combustible Solids (Storage Class 11).[2]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **5-Ethynylpyrimidine**.

Body Part	Equipment	Standard(s)	Reference(s)
Eyes/Face	Wear tightly fitting safety goggles with side-shields or a face shield.	EN 166 (EU) or NIOSH (US) approved	[3] [7]
Skin	Wear fire/flammable resistant and impervious clothing. A lab coat is mandatory.	[3]	
Hands	Handle with chemical-resistant, impervious gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use.	EN 374	[3] [7]
Respiratory	If ventilation is inadequate or for nuisance exposures, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter.	[7]	

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[7] [8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. Wash off with soap and plenty of water. Consult a physician.	[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Consult a physician.	[7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [8] [9]	

Accidental Release Measures

In the case of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Evacuate personnel to a safe area.[\[3\]](#) Use personal protective equipment as outlined in Section 5. Avoid breathing dust, vapors, mist, or gas.[\[7\]](#) Ensure adequate ventilation.[\[3\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[\[3\]](#) Do not let the product enter drains.[\[3\]](#)
- Containment and Cleanup: Pick up and arrange disposal without creating dust.[\[7\]](#) Sweep up and shovel.[\[7\]](#) Keep in suitable, closed containers for disposal.[\[3\]](#)[\[7\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)[\[10\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x) and carbon oxides (CO, CO₂).[\[11\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[3\]](#)

Toxicological Information

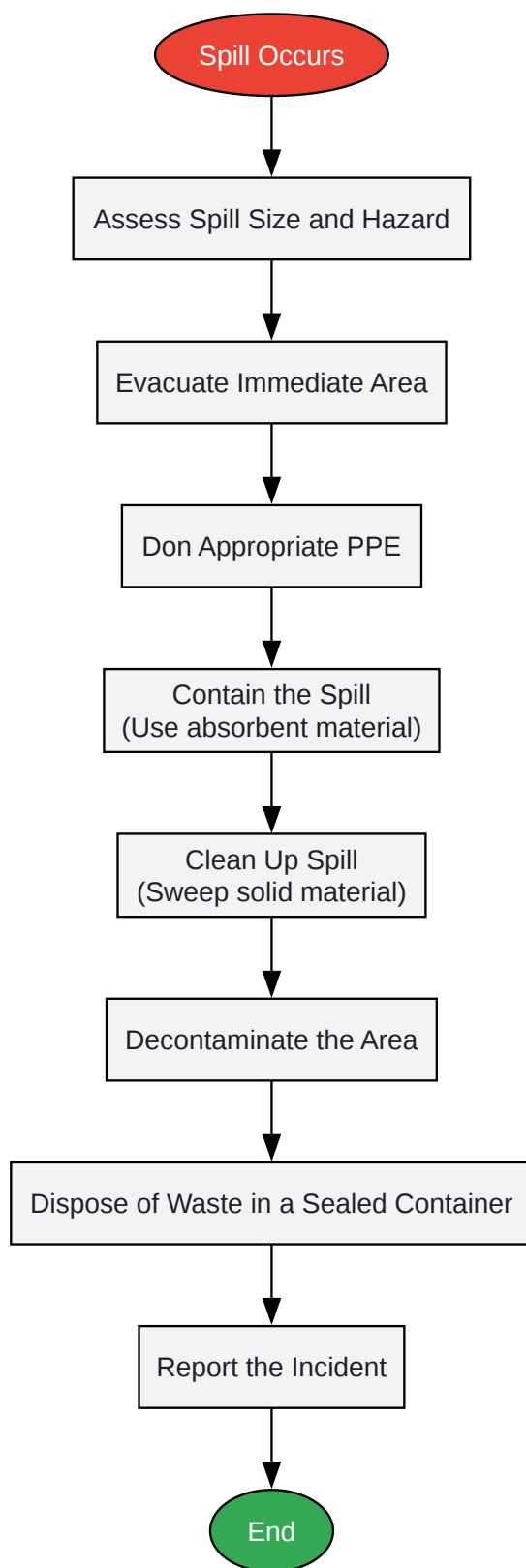
Detailed toxicological studies for **5-Ethynylpyrimidine** are not readily available. The primary known hazard is acute oral toxicity.[\[1\]](#)[\[2\]](#) To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Toxicity Metric	Value	Species	Route	Reference(s)
LD50	No data available			

Experimental Protocols & Workflows

As specific experimental safety protocols for **5-Ethynylpyrimidine** are not published, the following workflows represent best practices for handling a chemical spill and administering first aid.

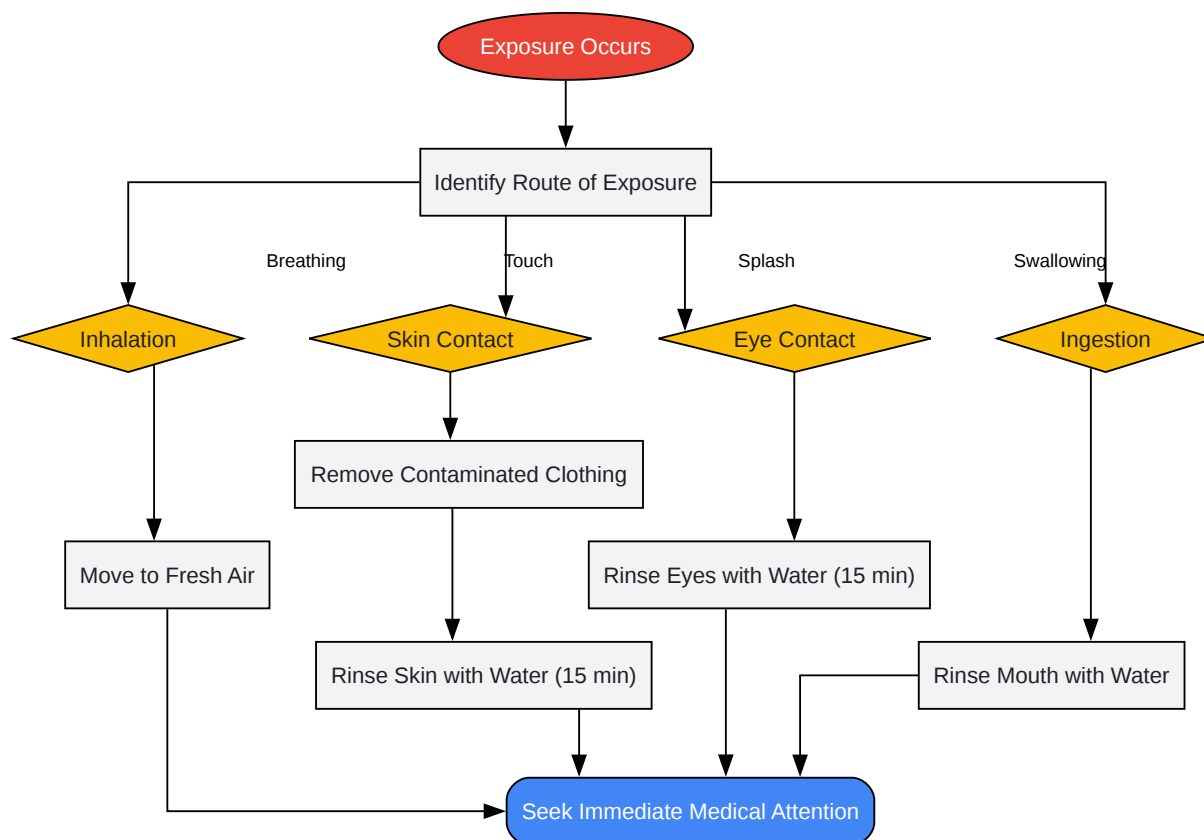
Workflow for Handling a Chemical Spill



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Caption: Logical workflow for responding to a **5-Ethynylpyrimidine** spill.

First Aid Response Workflow



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Caption: Decision-making flowchart for first aid response to exposure.

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